

Application Notes and Protocols for the Synthesis of Derivatives Using Undecyl Methanesulfonate

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Compound of Interest

Compound Name: Undecyl methanesulfonate

Cat. No.: B15552531

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and quantitative data for the synthesis of various chemical derivatives utilizing **undecyl methanesulfonate** as a key alkylating agent. The methodologies outlined below are foundational for researchers in organic synthesis, medicinal chemistry, and drug development, enabling the creation of novel molecules with potential therapeutic applications.

Undecyl methanesulfonate is a valuable reagent for introducing an eleven-carbon linear alkyl chain into a variety of molecular scaffolds. The methanesulfonate group serves as an excellent leaving group in nucleophilic substitution (SN2) reactions, facilitating the efficient formation of ethers, esters, thioethers, and amines under well-defined conditions. The resulting undecyl-containing derivatives are of interest for their potential biological activities, which can be fine-tuned by the introduction of the lipophilic undecyl moiety.

I. Synthesis of Undecyl Aryl Ethers via Williamson Ether Synthesis

The Williamson ether synthesis is a robust and widely used method for the preparation of ethers. In this application, **undecyl methanesulfonate** serves as the electrophile, reacting with a deprotonated phenol (phenoxide) to form an undecyl aryl ether. This reaction is particularly useful for modifying the phenolic hydroxyl groups in complex molecules to enhance their lipophilicity and potentially alter their biological activity.

Experimental Protocol: Synthesis of 4-Methoxyphenyl Undecyl Ether

This protocol details the synthesis of 4-methoxyphenyl undecyl ether from 4-methoxyphenol and **undecyl methanesulfonate**.

Materials:

- **Undecyl methanesulfonate** (1.0 eq)
- 4-Methoxyphenol (1.2 eq)
- Potassium carbonate (K_2CO_3) (2.0 eq)
- Acetone (solvent)
- Diethyl ether
- 1 M Sodium hydroxide (NaOH) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a solution of 4-methoxyphenol (1.2 eq) in acetone, add potassium carbonate (2.0 eq).
- Stir the suspension at room temperature for 15 minutes to facilitate the formation of the phenoxide.
- Add **undecyl methanesulfonate** (1.0 eq) to the reaction mixture.

- Heat the mixture to reflux and maintain for 24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Dissolve the crude product in diethyl ether and wash sequentially with 1 M NaOH solution, water, and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the pure 4-methoxyphenyl undecyl ether.

Reactant 1	Reactant 2	Base	Solvent	Temperature	Time (h)	Yield (%)
Undecyl methanesulfonate	4-Methoxyphenol	K_2CO_3	Acetone	Reflux	24	85-95

II. Synthesis of Undecyl Esters

The reaction of **undecyl methanesulfonate** with carboxylate salts provides a straightforward route to undecyl esters. This method is an alternative to Fischer esterification and is particularly useful when the carboxylic acid is sensitive to strongly acidic conditions. The resulting long-chain esters have applications as lubricants, plasticizers, and have shown potential as antimicrobial agents.^{[1][2][3][4][5]}

Experimental Protocol: Synthesis of Undecyl Acetate

This protocol describes the synthesis of undecyl acetate by reacting **undecyl methanesulfonate** with sodium acetate.

Materials:

- **Undecyl methanesulfonate** (1.0 eq)

- Sodium acetate (NaOAc) (1.5 eq)
- N,N-Dimethylformamide (DMF) (solvent)
- Diethyl ether
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- In a round-bottom flask, dissolve **undecyl methanesulfonate** (1.0 eq) and sodium acetate (1.5 eq) in DMF.
- Heat the reaction mixture to 80 °C and stir for 12 hours. Monitor the reaction by TLC.
- Upon completion, cool the mixture to room temperature and pour it into water.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash with saturated NaHCO₃ solution and brine.
- Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure undecyl acetate.

Reactant 1	Reactant 2	Solvent	Temperature (°C)	Time (h)	Yield (%)
Undecyl methanesulfonate	Sodium acetate	DMF	80	12	80-90

III. Synthesis of S-Undecyl-L-cysteine

The alkylation of the thiol group in cysteine with **undecyl methanesulfonate** yields S-undecyl-L-cysteine. S-alkylated cysteine derivatives are of interest in biochemical and pharmaceutical research for their potential roles in modulating cellular processes and as enzyme inhibitors.[6]

Experimental Protocol: Synthesis of S-Undecyl-L-cysteine

This protocol outlines the synthesis of S-undecyl-L-cysteine.

Materials:

- L-cysteine hydrochloride monohydrate (1.0 eq)
- **Undecyl methanesulfonate** (1.1 eq)
- Sodium hydroxide (NaOH)
- Ethanol
- Water

Procedure:

- Prepare a solution of L-cysteine hydrochloride monohydrate (1.0 eq) in a 1:1 mixture of ethanol and water.
- Adjust the pH of the solution to 8-9 by the dropwise addition of a 2 M NaOH solution.
- Add **undecyl methanesulfonate** (1.1 eq) to the basic solution of L-cysteine.
- Stir the reaction mixture at room temperature for 24 hours. The product will precipitate out of the solution as a white solid.
- Collect the precipitate by vacuum filtration and wash with cold water and then with cold ethanol.
- Dry the solid under vacuum to yield S-undecyl-L-cysteine.

Reactant 1	Reactant 2	Base	Solvent	Temperature	Time (h)	Yield (%)
Undecyl methanesulfonate	L-cysteine hydrochloride monohydrate	NaOH	Ethanol/Water	Room Temp.	24	75-85

IV. Synthesis of N-Undecyl Amines

Undecyl methanesulfonate can be used to alkylate primary and secondary amines to produce the corresponding N-undecylated products. These long-chain amines and their derivatives can exhibit a range of biological activities, including antimicrobial and cytotoxic effects.^{[7][8]}

Experimental Protocol: Synthesis of N-Undecylbenzylamine

This protocol describes the synthesis of N-undecylbenzylamine from benzylamine and **undecyl methanesulfonate**.

Materials:

- **Undecyl methanesulfonate** (1.0 eq)
- Benzylamine (2.5 eq)
- Acetonitrile (solvent)
- Ethyl acetate
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

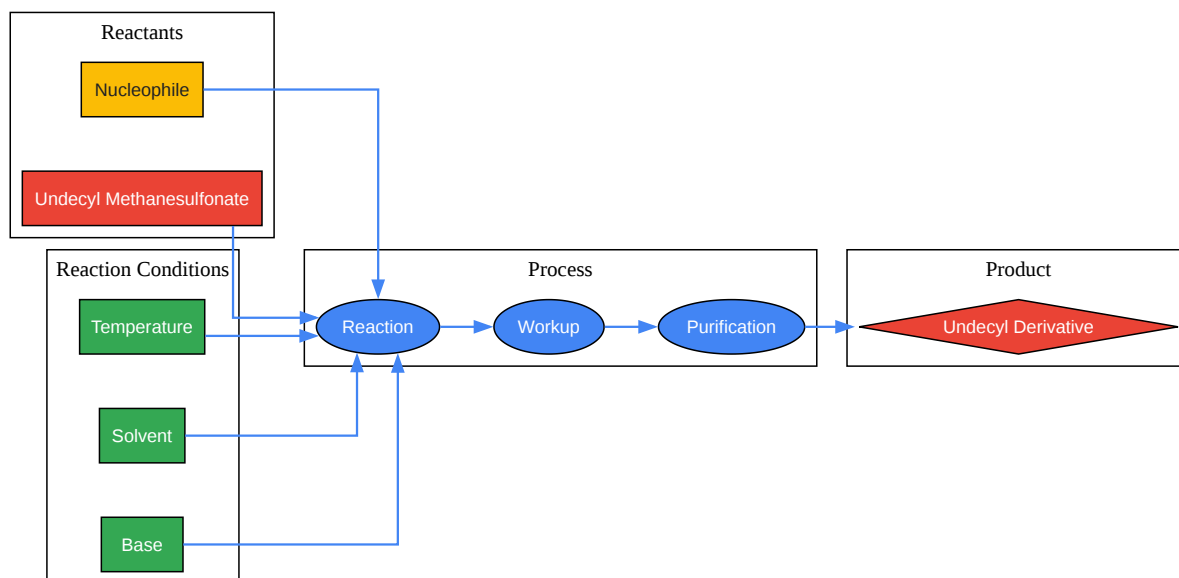
- In a sealed tube, dissolve **undecyl methanesulfonate** (1.0 eq) in acetonitrile.
- Add benzylamine (2.5 eq) to the solution. The excess benzylamine acts as both the nucleophile and the base.
- Heat the mixture to 80 °C and stir for 18 hours.
- After cooling to room temperature, dilute the reaction mixture with ethyl acetate.
- Wash the organic layer sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford N-undecylbenzylamine.

Reactant 1	Reactant 2	Base (excess reactant)	Solvent	Temperature (°C)	Time (h)	Yield (%)
Undecyl methanesulfonate	Benzylamine	Benzylamine	Acetonitrile	80	18	70-80

Visualizing Synthesis and Potential Applications

Synthesis Workflow

The general workflow for the synthesis of derivatives using **undecyl methanesulfonate** involves the reaction of the alkylating agent with a suitable nucleophile, followed by workup and purification.

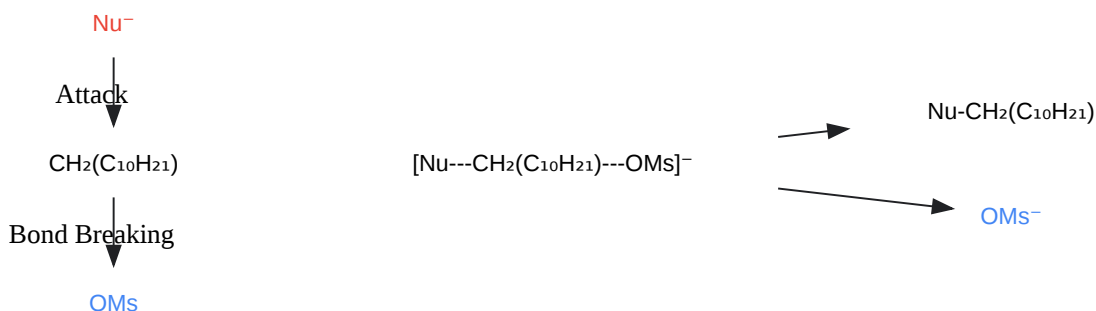


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General workflow for synthesis.

Nucleophilic Substitution Mechanism (SN2)

The synthesis of derivatives from **undecyl methanesulfonate** proceeds via a bimolecular nucleophilic substitution (SN2) mechanism. The nucleophile attacks the carbon atom bearing the methanesulfonate leaving group from the backside, leading to an inversion of stereochemistry if the carbon is chiral.

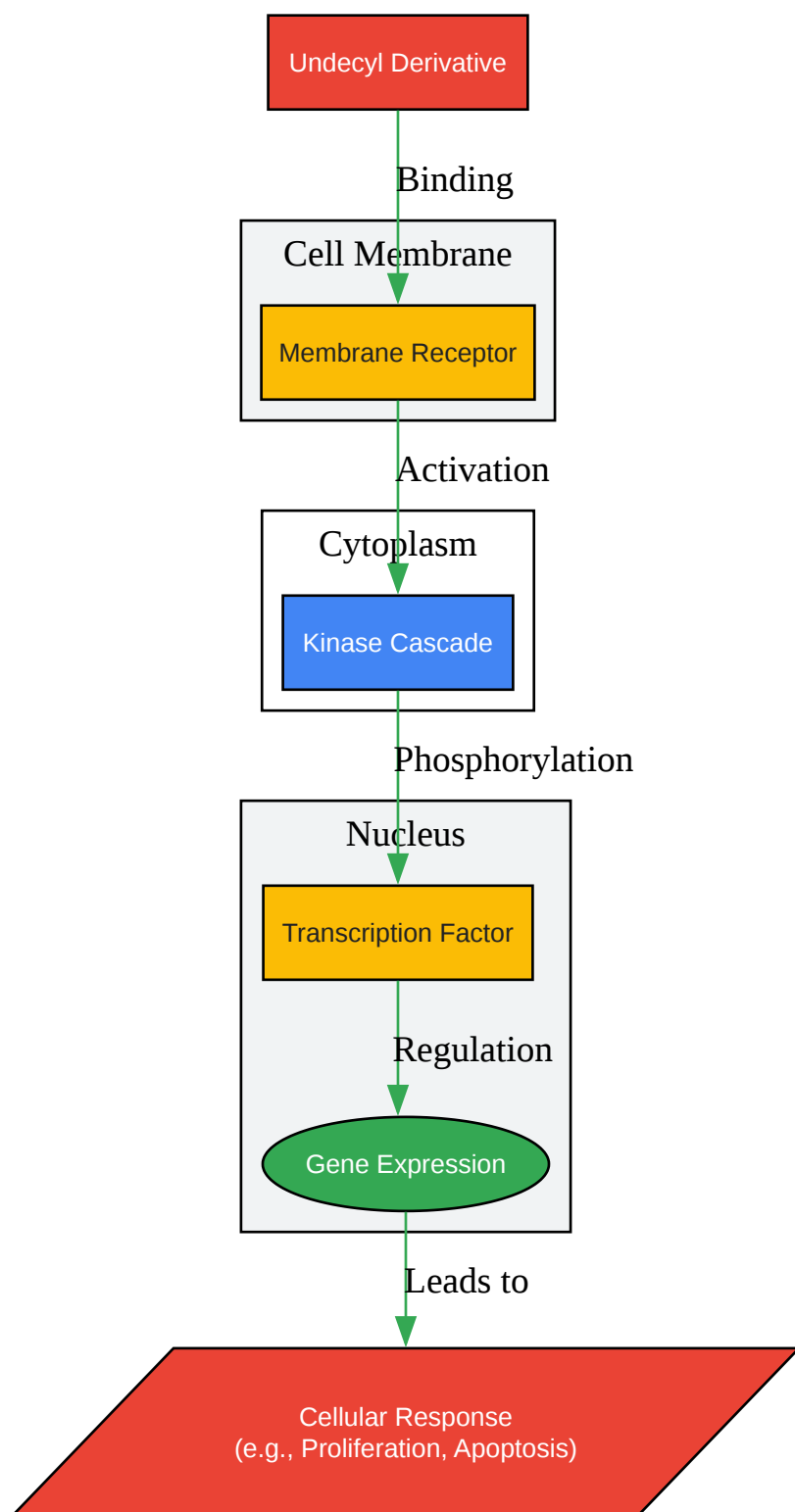


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S_N2 reaction mechanism.

Potential Biological Signaling Pathway Modulation

Derivatives of **undecyl methanesulfonate**, such as certain undecyl ethers and S-undecyl-L-cysteine analogues, may interact with cellular signaling pathways. For instance, lipophilic molecules can influence membrane-associated proteins or transcription factors involved in metabolic regulation or cell proliferation. Further research is required to elucidate the specific targets and mechanisms of action.^[9]



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Hypothetical signaling pathway.

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